

Application Note & Protocol: Automated Sample Preparation for Patulin Analysis

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Compound of Interest

Compound Name: Patulin

Cat. No.: B7790437

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Patulin is a mycotoxin produced by several species of fungi, such as *Aspergillus*, *Penicillium*, and *Byssosclamyces*, that commonly grow on apples and other fruits.[1] Due to its potential health risks, regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Union have set maximum allowable limits for **patulin** in apple juice and other apple products.[2][3][4][5] The FDA has established an action level of 50 ppb (ng/g) for **patulin** in apple juice. To ensure food safety and compliance, robust and efficient analytical methods for **patulin** detection are crucial.

Traditional methods for **patulin** analysis often involve cumbersome liquid-liquid extraction (LLE) and manual solid-phase extraction (SPE), which can be time-consuming and prone to variability. Automation of the sample preparation process offers significant advantages, including increased throughput, improved reproducibility, and reduced manual labor. This application note details two automated sample preparation protocols for the analysis of **patulin** in apple-based products, followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Quantitative Data Summary

The following table summarizes the performance of two automated methods for **patulin** analysis. Method 1 utilizes a robotic liquid handling system for extraction, while Method 2

employs automated solid-phase extraction with molecularly imprinted polymer (MIP) cartridges.

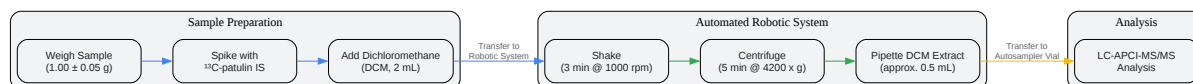
Parameter	Automated Method 1: Robotic Liquid Handling with Dichloromethane Extraction	Automated Method 2: Solid-Phase Extraction (SPE) with MIP
Matrix	Apple juice, apple cider, apple puree, baby food, applesauce, fruit rolls, fruit jam	Apple Juice
Limit of Quantification (LOQ)	4.0 ng/g	Not explicitly stated, but successful detection at 25 µg/kg
Linearity Range	2 - 1,000 ng/mL ($r^2 > 0.99$)	Not specified
Average Recovery	95% - 110% across various spike levels (10, 50, 200, 1000 ng/g)	80%
Relative Standard Deviation (RSD)	3% - 9% (within- and between-matrix variability)	2%
Analysis Time	SPE procedure approximately 35 minutes	Not specified

Experimental Workflows & Protocols

Method 1: Automated Robotic Liquid Handling Extraction

This method utilizes a robotic sample preparation system to perform a liquid-liquid extraction without manual intervention, followed by LC-MS/MS analysis.

Experimental Workflow Diagram



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Caption: Automated robotic liquid handling workflow for **patulin** analysis.

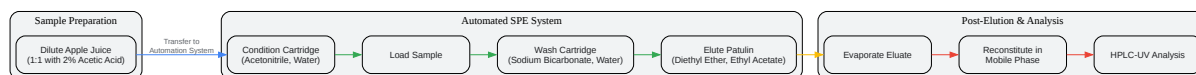
Detailed Protocol:

- Sample Preparation: Weigh 1.00 ± 0.05 g of the sample into a 15 mL sample vial.
- Internal Standard Spiking: Spike the sample with 50 μ L of a 1.0 ppm ^{13}C -**patulin** internal standard solution.
- Extraction Solvent Addition: Add 2 mL of dichloromethane (DCM) to the sample vial.
- Automated Extraction:
 - Place the vials in the robotic system.
 - The system shakes the vials for 3 minutes at 1000 rpm.
 - Following shaking, the vials are centrifuged for 5 minutes at 4200 x g to separate the phases.
 - The robotic system's pipettor transfers approximately 0.5 mL of the lower DCM layer into an LC autosampler vial.
- LC-MS/MS Analysis: The prepared samples are then analyzed using LC-APCI-MS/MS in negative ionization mode.

Method 2: Automated Solid-Phase Extraction (SPE) with Molecularly Imprinted Polymers (MIPs)

This method employs an automated SPE system, such as the Gilson GX-271 ASPEC™, with specialized molecularly imprinted polymer (MIP) cartridges that selectively capture **patulin**.

Experimental Workflow Diagram



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Caption: Automated solid-phase extraction (SPE) workflow for **patulin**.

Detailed Protocol:

- Sample Pre-treatment: Dilute 2.5 mL of apple juice with 2.5 mL of water containing 2% acetic acid and mix.
- Automated SPE Protocol (using AFFINIMIP® **Patulin** or similar MIP cartridge):
 - Conditioning: The automated system conditions the SPE cartridge with 2 mL of acetonitrile followed by 1 mL of deionized water.
 - Loading: 4 mL of the pre-treated sample is loaded onto the cartridge.
 - Washing: The cartridge is washed with 1 mL of 1% sodium bicarbonate solution, followed by 2 mL of deionized water to remove interferences like 5-Hydroxymethylfurfural (HMF).
 - Drying: A strong vacuum is applied to dry the SPE cartridge.
 - Elution: **Patulin** is eluted from the cartridge using 0.5 mL of diethyl ether and 2 mL of ethyl acetate.
- Post-SPE Processing:

- The eluate is evaporated to dryness under a gentle stream of nitrogen.
- The residue is reconstituted in a suitable solvent, such as water with 0.1% acetic acid, for analysis.
- HPLC Analysis: The final extract is analyzed by HPLC with UV detection.

Conclusion

Automated sample preparation methods significantly enhance the efficiency, reliability, and throughput of **patulin** analysis in food matrices. The robotic liquid handling system offers a straightforward extraction for a wide variety of apple products with excellent recovery and precision. The automated SPE method using molecularly imprinted polymers provides high selectivity, effectively removing common interferences and ensuring accurate quantification. The choice of method will depend on the specific laboratory workflow, available instrumentation, and the variety of matrices being tested. Both approaches demonstrate the power of automation in modern analytical food safety testing.

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